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Compound of Interest

Compound Name: 4,4-Dimethyl-7-ethynyl-1-tetralone

CAS No.: 166978-48-9

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Abstract

This technical guide provides a comprehensive, step-by-step pathway for the synthesis of **4,4-dimethyl-7-ethynyl-1-tetralone**, a valuable building block in the development of novel pharmaceuticals and advanced organic materials. The presented four-step synthesis is designed for reproducibility and scalability in a research setting. Each step is accompanied by a detailed experimental protocol, mechanistic insights, and expected analytical data. This document is intended for researchers, medicinal chemists, and professionals in drug development and materials science who require a robust and well-documented synthetic route to this versatile tetralone derivative.

Introduction: The Significance of the Tetralone Scaffold

The 1-tetralone motif is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active natural products and synthetic compounds.^{[1][2]} Its rigid, bicyclic structure provides a well-defined three-dimensional framework for the precise orientation of functional groups, making it an ideal starting point for the design of targeted therapeutics.

Tetralone derivatives have demonstrated a wide range of pharmacological activities, including antimicrobial, anti-tumor, and neurological effects.[2]

The introduction of an ethynyl group at the C7 position of the 4,4-dimethyl-1-tetralone core, as in the target molecule of this guide, significantly enhances its synthetic utility. The terminal alkyne serves as a versatile handle for a variety of chemical transformations, most notably copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click" chemistry and Sonogashira cross-coupling reactions. This allows for the facile conjugation of the tetralone scaffold to other molecules of interest, such as fluorescent probes, polymers, or biologically active moieties, opening avenues for the creation of novel drug candidates, molecular probes, and advanced materials.

This guide details a reliable and efficient four-step synthesis of **4,4-Dimethyl-7-ethynyl-1-tetralone**, commencing from readily available starting materials. The pathway has been designed to provide clarity, reproducibility, and a high overall yield, empowering researchers to access this valuable synthetic intermediate.

Overall Synthetic Pathway

The synthesis of **4,4-dimethyl-7-ethynyl-1-tetralone** is accomplished through a four-step sequence as illustrated below. The pathway begins with the construction of the 4,4-dimethyl-1-tetralone core, followed by regioselective bromination, Sonogashira coupling to introduce the protected alkyne, and concludes with deprotection to yield the final product.



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Sources

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